

Physicochemical characteristics of serotonin adipinate

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Compound of Interest

Compound Name: *Serotonin adipinate*

Cat. No.: *B103501*

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An In-depth Technical Guide on the Physicochemical Characteristics of **Serotonin Adipinate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Serotonin adipinate, the salt formed from the neurotransmitter serotonin (5-hydroxytryptamine, 5-HT) and adipic acid, is a compound of significant interest in pharmaceutical research. The formation of this salt can alter the physicochemical properties of serotonin, such as its solubility, stability, and handling characteristics, which are critical parameters in drug development.^{[1][2]} This document provides a comprehensive overview of the known physicochemical characteristics of **serotonin adipinate**, detailed experimental protocols for their determination, and a summary of the relevant biological pathways for context.

Physicochemical Properties

The key physicochemical properties of **serotonin adipinate** are summarized below. These properties are a composite of its two constituent molecules: serotonin and adipic acid.^[3]

General and Thermal Properties

Property	Value	Reference
Molecular Formula	$C_{16}H_{22}N_2O_5$	[1] [4] [5]
Molar Mass	322.36 g/mol	[1] [4] [5] [6]
Appearance	Solid powder	[3] [5]
Boiling Point	416.1 °C at 760 mmHg	[1]
Flash Point	205.4 °C	[1]
Vapor Pressure	1.63×10^{-7} mmHg at 25°C	[1]

Solubility and Dissociation

Property	Value / Description	Reference
Solubility	Soluble in Dimethyl Sulfoxide (DMSO). [3] The adipic acid salt form may lead to a different solubility profile compared to serotonin alone. [1]	
pKa	The protonated amino group of the serotonin moiety has a pKa of approximately 9.97, indicating it exists in a protonated form at physiological pH. [7]	

Structural and Crystallographic Data

The crystal structure of **serotonin adipinate** has been determined, revealing a salt composed of the serotonin cation ($C_{10}H_{13}N_2O^+$) and the adipate anion ($C_6H_9O_4^-$).[\[7\]](#)[\[8\]](#) The conformation and packing of the ions in the crystal lattice are influenced by a network of hydrogen bonds and stacking interactions.[\[2\]](#)[\[7\]](#)[\[8\]](#)

Property	Description	Reference
Chemical Structure	An ionic bond between the protonated amine group of serotonin and a deprotonated carboxylic acid group of adipic acid.[1][3]	
InChIKey	QUDKLAIWRJDCMU-UHFFFAOYSA-N	[4][5][6]
SMILES	<chem>C1=CC2=C(C=C1O)C(=CN2)CCN.C(CCC(=O)O)CC(=O)O</chem>	[4]
Crystal System	Data not specified in the provided search results.	
Key Interactions	Hydrogen bonding and stacking interactions between ions are crucial for the crystal conformation.[2][7][8]	

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible characterization of active pharmaceutical ingredients (APIs). The following sections describe standard protocols for determining key physicochemical properties.

Melting Point Determination

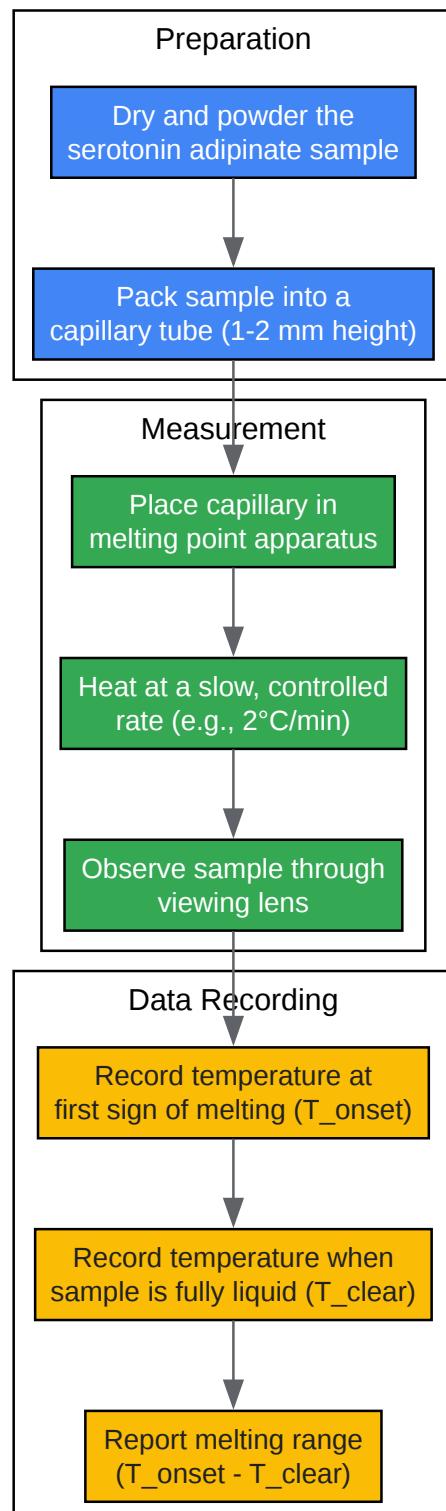
The melting point provides an indication of purity.[9][10] Pure crystalline compounds typically exhibit a sharp melting range.[10]

Methodology: Capillary Method[11][12]

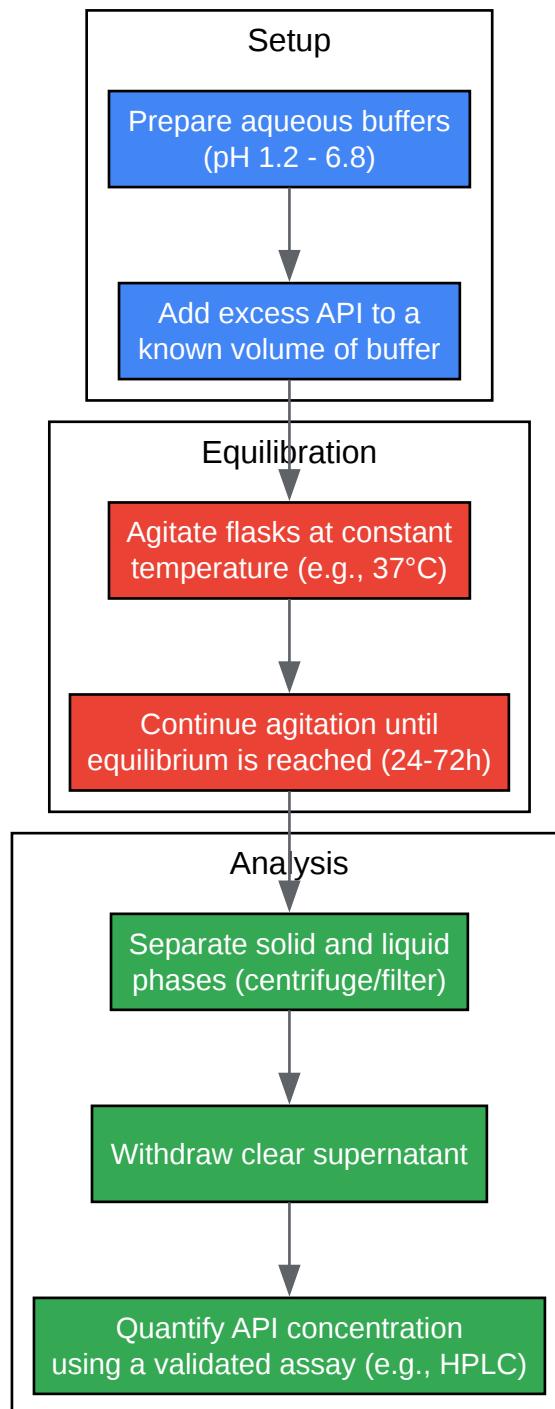
- Sample Preparation: A small amount of the dry, powdered **serotonin adipinate** is placed in a capillary tube and compacted to a height of 1-2 mm.[9][13]

- Apparatus Setup: The capillary tube is placed in a melting point apparatus (e.g., DigiMelt or Mel-Temp) alongside a calibrated thermometer.[9][10]
- Heating: The sample is heated at a controlled, slow rate (e.g., 2 °C/min) near the expected melting point to ensure thermal equilibrium.[9][10]
- Observation: The temperature at which the substance first begins to melt (onset) and the temperature at which the last solid crystal disappears (completion) are recorded. This range is the melting point.[10][12]
- Replicates: The measurement is repeated with fresh samples to ensure accuracy.[12]

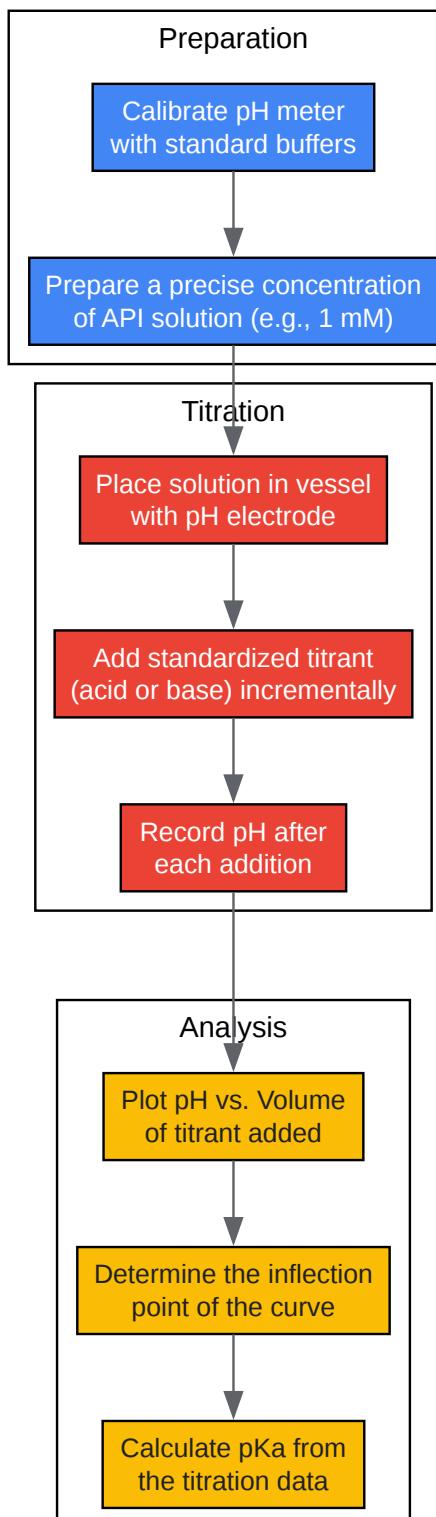
Workflow: Melting Point Determination

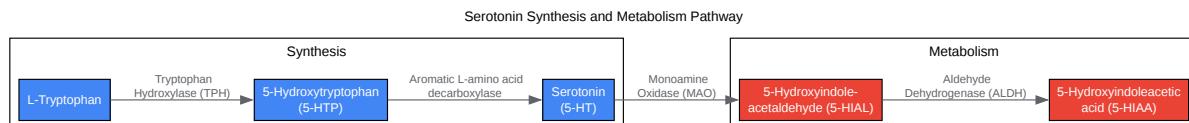


Workflow: Shake-Flask Solubility Determination

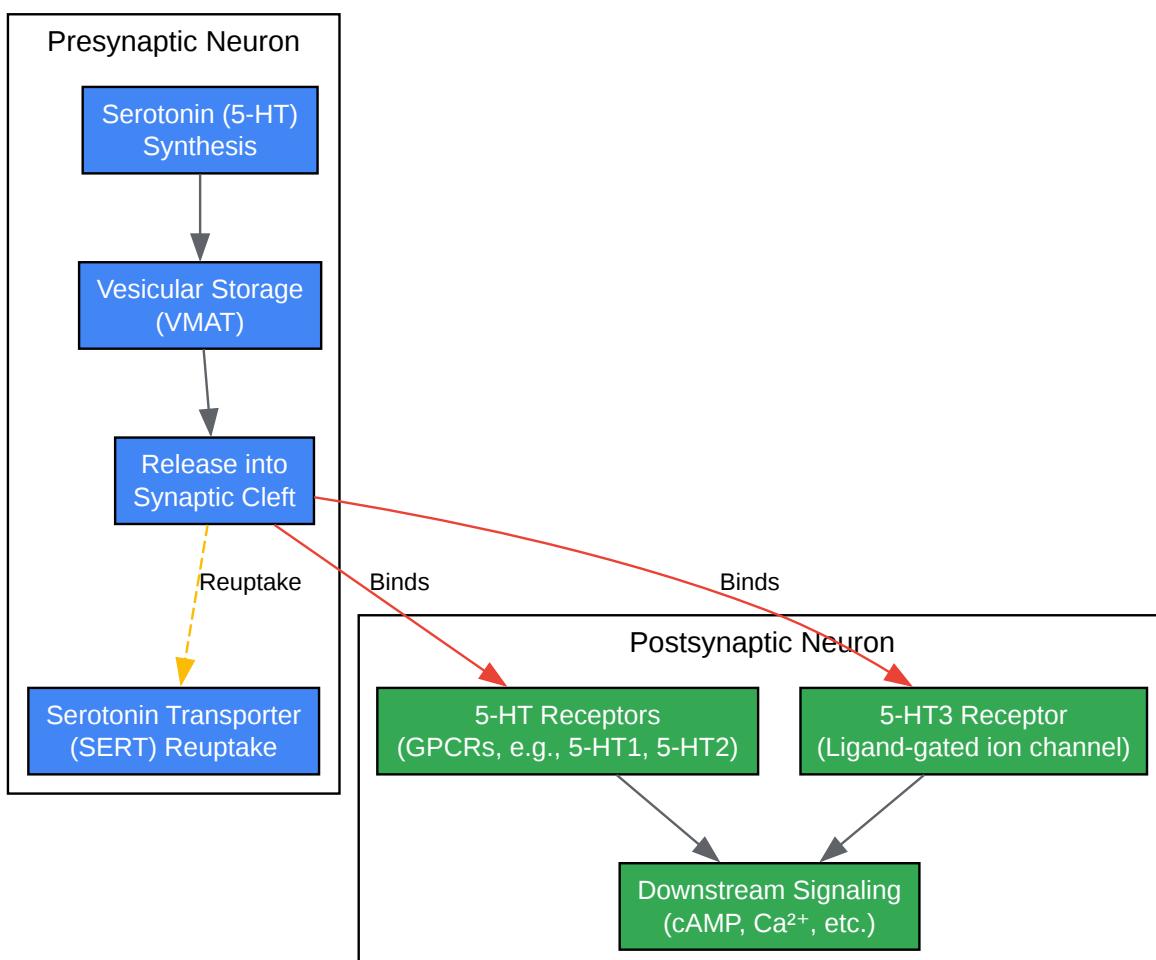


Workflow: Potentiometric pKa Determination





Serotonergic Synaptic Transmission



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